

Thermochemical Profile of 1-Hexene: A Technical Guide

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Compound of Interest

Compound Name: 1-Hexene

Cat. No.: B165129

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This in-depth technical guide provides a comprehensive overview of the core thermochemical data for **1-hexene**. Designed for researchers, scientists, and professionals in drug development, this document summarizes key quantitative data, outlines experimental methodologies, and illustrates the logical workflow for determining these properties.

Core Thermochemical Data

The following tables summarize the essential thermochemical properties of **1-hexene**, facilitating easy comparison and reference.

Table 1: Enthalpy and Gibbs Free Energy of Formation

Property	Value	Units	Phase	Reference
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-43.5	kJ/mol	Gas	[1]
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-74.2	kJ/mol	Liquid	[1]
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	87.50	kJ/mol	Not Specified	[2]

Table 2: Molar Entropy and Heat Capacity

Property	Value	Units	Phase	Temperature (K)	Reference
Standard Molar Entropy (S°)	295.2	J/(mol·K)	Liquid	Standard Conditions	[1]
Ideal Gas Heat Capacity (C_p)	Not Specified	J/(mol·K)	Gas	Not Specified	[2]
Liquid Phase Heat Capacity (C_p)	183.3	J/(mol·K)	Liquid	Standard Conditions	[1]
Liquid Phase Heat Capacity (C_p)	182.77	J/(mol·K)	Liquid	298.56	[3][4]
Liquid Phase Heat Capacity (C_p)	183.30	J/(mol·K)	Liquid	298.15	[3][4]

Table 3: Phase Change and Other Properties

Property	Value	Units	Reference
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	Not Specified	kJ/mol	[2]
Enthalpy of Fusion ($\Delta_{\text{fus}}H^\circ$)	Not Specified	kJ/mol	[2]
Entropy of Fusion ($\Delta_{\text{fus}}S$)	70.07	J/(mol·K)	[5]
Heat of Combustion ($\Delta_{\text{c,gross}}H$)	-4003.75	kJ/mol	[2]
Triple Point Temperature	133.39	K	[1]
Critical Temperature	504	K	[1]
Critical Pressure	3.158	MPa	[1]

Experimental Protocols

The determination of the thermochemical data presented above relies on a variety of established experimental techniques. While detailed, step-by-step protocols are found within the cited literature, this section outlines the fundamental methodologies employed.

Calorimetry: This is a primary technique for measuring heat changes associated with chemical reactions or physical state changes.

- **Combustion Calorimetry:** To determine the enthalpy of formation, the heat of combustion of **1-hexene** is measured. A precisely weighed sample is completely burned in a bomb calorimeter under an oxygen atmosphere. The temperature change of the surrounding water is meticulously measured to calculate the heat released. The standard enthalpy of formation is then derived using Hess's Law.[6]
- **Low-Temperature Calorimetry:** This method is used to measure heat capacities and enthalpies of phase transitions (like fusion) at low temperatures. The substance is cooled to a very low temperature, and then heat is added in small, known increments. The resulting

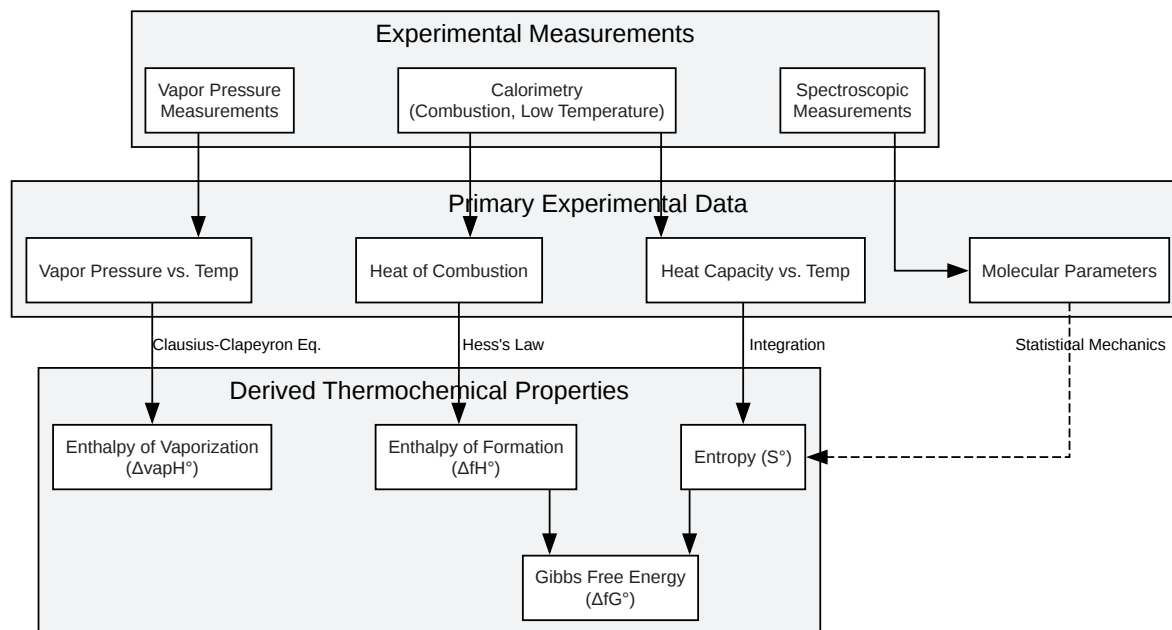
temperature increase is measured to determine the heat capacity as a function of temperature.[3]

Vapor Pressure Measurements: The enthalpy of vaporization can be determined by measuring the vapor pressure of **1-hexene** at different temperatures. The relationship between vapor pressure and temperature is described by the Clausius-Clapeyron equation, from which the enthalpy of vaporization can be calculated.

Spectroscopic Techniques: While not directly measuring thermochemical properties, spectroscopic methods can provide data that, in conjunction with statistical mechanics, can be used to calculate thermodynamic functions like entropy and heat capacity for the ideal gas state.

Logical Workflow for Thermochemical Data Determination

The following diagram illustrates the logical workflow from experimental measurements to the final thermochemical data for a compound like **1-hexene**.



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Caption: Logical workflow for determining thermochemical properties.

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